

Toxicological Profile of 2,2'-Dichlorobiphenyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: **2,2'-Dichlorobiphenyl**

Cat. No.: **B050601**

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Abstract

2,2'-Dichlorobiphenyl (PCB-4) is a member of the polychlorinated biphenyl (PCB) family of synthetic organic compounds. Although their production was banned in the 1970s due to their persistence, bioaccumulation, and adverse health effects, PCBs remain a significant environmental and public health concern. This technical guide provides a comprehensive overview of the toxicological profile of **2,2'-Dichlorobiphenyl**, summarizing its physicochemical properties, toxicokinetics, mechanisms of toxicity, and adverse health effects on various organ systems. Quantitative toxicological data are presented in tabular format for clarity, and detailed experimental methodologies for key studies are described. Furthermore, this guide includes visualizations of key signaling pathways and experimental workflows to facilitate a deeper understanding of the toxicological effects of this compound.

Physicochemical Properties

2,2'-Dichlorobiphenyl is a crystalline solid. It is insoluble in water but soluble in organic solvents such as chloroform, dimethyl sulfoxide (DMSO), and methanol. Like other PCBs, it is a lipophilic compound, which contributes to its persistence in the environment and bioaccumulation in fatty tissues of organisms.

Table 1: Physicochemical Properties of **2,2'-Dichlorobiphenyl**

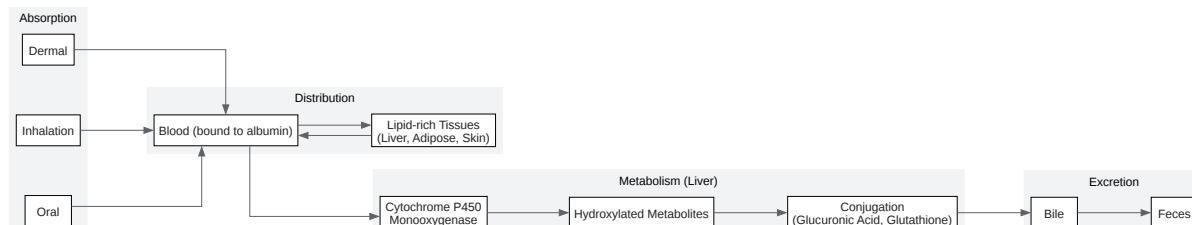
Property	Value	Reference
CAS Number	13029-08-8	
Molecular Formula	C ₁₂ H ₈ Cl ₂	
Molecular Weight	223.1 g/mol	
Melting Point	79-80 °C	
Boiling Point	289.78 °C (estimate)	
Water Solubility	0.79 mg/L at 22.5 °C	
Physical Description	Crystals	

Toxicokinetics

Absorption, Distribution, Metabolism, and Excretion

2,2'-Dichlorobiphenyl can be absorbed into the body through oral, inhalation, and dermal routes of exposure. Following absorption, it is transported in the blood, often bound to proteins like albumin. Due to its lipophilic nature, **2,2'-Dichlorobiphenyl** tends to accumulate in lipid-rich tissues such as the liver, adipose tissue, and skin.

The metabolism of **2,2'-Dichlorobiphenyl**, like other PCBs, is a slow process primarily occurring in the liver. It is metabolized by the cytochrome P-450 microsomal monooxygenase system to more polar hydroxylated metabolites. These metabolites can then undergo conjugation with glucuronic acid or glutathione, which facilitates their excretion in bile and feces. The slow metabolism of PCBs contributes to their bioaccumulation in the body.



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Figure 1: Toxicokinetic pathway of **2,2'-Dichlorobiphenyl**.

Mechanism of Action and Toxicity

The toxic effects of PCBs are complex and congener-specific. Dioxin-like PCBs exert their toxicity primarily through the activation of the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor. This leads to a cascade of downstream events, including the induction of cytochrome P450 enzymes. Non-dioxin-like PCBs, such as **2,2'-Dichlorobiphenyl**, are thought to act through AhR-independent mechanisms, including interference with intracellular calcium signaling, alteration of dopamine levels, and endocrine disruption.

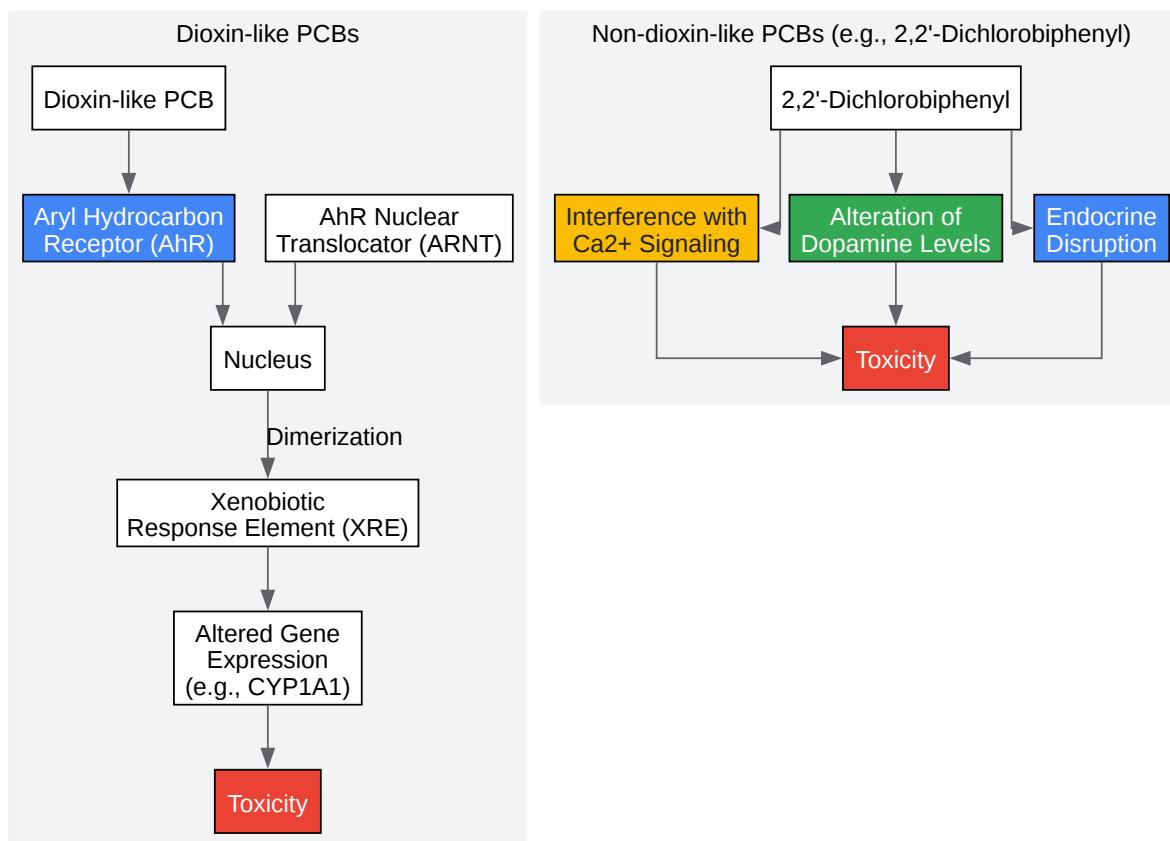
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Figure 2: Mechanisms of toxicity for PCBs.

Adverse Health Effects

Acute, Sub-chronic, and Chronic Toxicity

The acute toxicity of **2,2'-Dichlorobiphenyl** has been determined in animal studies. The oral LD₅₀ in rats is reported to be 1010 mg/kg.

Table 2: Acute Toxicity of **2,2'-Dichlorobiphenyl**

Species	Route	Value	Reference
Rat	Oral	LD50: 1010 mg/kg	
Mouse	Intraperitoneal	LD50: 880 mg/kg	

Information on No Observed Adverse Effect Levels (NOAEL) and Lowest Observed Adverse Effect Levels (LOAEL) for **2,2'-Dichlorobiphenyl** is limited. However, studies on PCB mixtures can provide some insight. For example, a study on Aroclor 1260 in male rats identified a LOAEL of 3.13 mg/kg/day for increased liver weight and enzyme induction, and a LOAEL of 6.25 mg/kg/

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